

Application Notes and Protocols for ADP-Glo™ Kinase Assay

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Compound of Interest

Compound Name: ADP-star

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Audience: Researchers, scientists, and drug development professionals.

Introduction

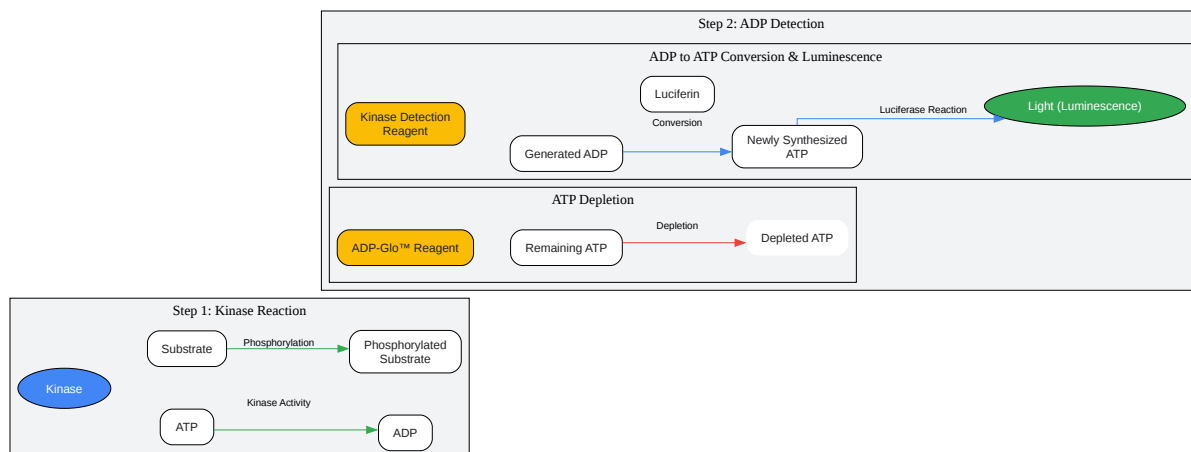
The ADP-Glo™ Kinase Assay is a luminescent adenosine diphosphate (ADP) detection assay designed for the universal, homogeneous, and high-throughput screening of kinase activity.[1][2] This assay quantifies the amount of ADP produced during a kinase reaction, where the luminescent signal generated is directly proportional to the kinase activity.[1][3] Its high sensitivity allows for the detection of very low amounts of ADP (as low as 20nM) even in the presence of high ATP concentrations (up to 1mM), making it suitable for a wide range of kinases, including those with low ATP turnover.[1] The assay is performed in a simple two-step process, making it amenable to automation and high-throughput screening.[2][4]

Assay Principle

The ADP-Glo™ Kinase Assay is based on a two-step enzymatic reaction. First, upon completion of the primary kinase reaction, the ADP-Glo™ Reagent is added to terminate the kinase reaction and deplete any remaining ATP. In the second step, the Kinase Detection Reagent is added to convert the ADP generated in the kinase reaction into ATP. This newly

synthesized ATP is then used in a luciferase/luciferin reaction to produce a stable, "glow-type" luminescent signal that is proportional to the initial amount of ADP.[1][5]

Signaling Pathway Diagram



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Caption: Principle of the ADP-Glo™ Kinase Assay.

Experimental Protocols

Reagent Preparation

1. ADP-Glo™ Reagent:

- This reagent is typically provided ready to use.[\[1\]](#)
- If stored frozen, thaw at room temperature before use.

2. Kinase Detection Reagent:

- Kinase Detection Buffer: Thaw the buffer at room temperature.[\[6\]](#) If a precipitate is observed, it can be dissolved by incubating at 37°C for 15 minutes with occasional swirling.[\[6\]](#)
- Kinase Detection Substrate: Equilibrate the lyophilized substrate to room temperature.[\[6\]](#)
- Reconstitution: Transfer the entire volume of Kinase Detection Buffer into the amber bottle containing the Kinase Detection Substrate.[\[6\]](#)
- Mixing: Mix by gentle vortexing or inversion until the substrate is completely dissolved (typically less than one minute).[\[6\]](#)
- Storage: Use the reconstituted reagent immediately or store in single-use aliquots at -20°C.[\[6\]](#)

3. ATP and ADP Standard Solutions:

- Prepare 1mM stock solutions of Ultra Pure ATP and ADP in the desired 1X kinase reaction buffer.[\[6\]](#) It is crucial to use high-purity ATP to minimize background signal from ADP contamination.[\[4\]](#)

Standard Curve Preparation (ATP-to-ADP Conversion Curve)

To quantify the amount of ADP produced, a standard curve should be generated. This curve simulates different percentages of ATP to ADP conversion.

% ADP Conversion	Volume of 1mM ATP (μL)	Volume of 1mM ADP (μL)
0	100	0
1	99	1
2	98	2
3	97	3
4	96	4
5	95	5
10	90	10
20	80	20
40	60	40
60	40	60
80	20	80
100	0	100

Table 1: Example volumes for preparing a 1mM ATP+ADP standard series.[\[7\]](#)

Assay Procedure

The following protocol is based on a 384-well plate format. Volumes can be scaled for other plate formats, maintaining a 1:1:2 ratio of kinase reaction:ADP-Glo™ Reagent:Kinase Detection Reagent.[\[6\]](#)

1. Kinase Reaction:

- Perform a 5 μL kinase reaction in a white, opaque multi-well plate.[\[4\]](#)[\[6\]](#) Include appropriate controls (e.g., no enzyme, no substrate).
- If the reaction is not performed at room temperature, allow the plate to equilibrate to room temperature before proceeding.[\[6\]](#)

2. ATP Depletion:

- Add 5 μ L of ADP-Glo™ Reagent to each well to terminate the kinase reaction and deplete the remaining ATP.[6]
- Mix the plate on a plate shaker.
- Incubate at room temperature for 40 minutes.[1][6]

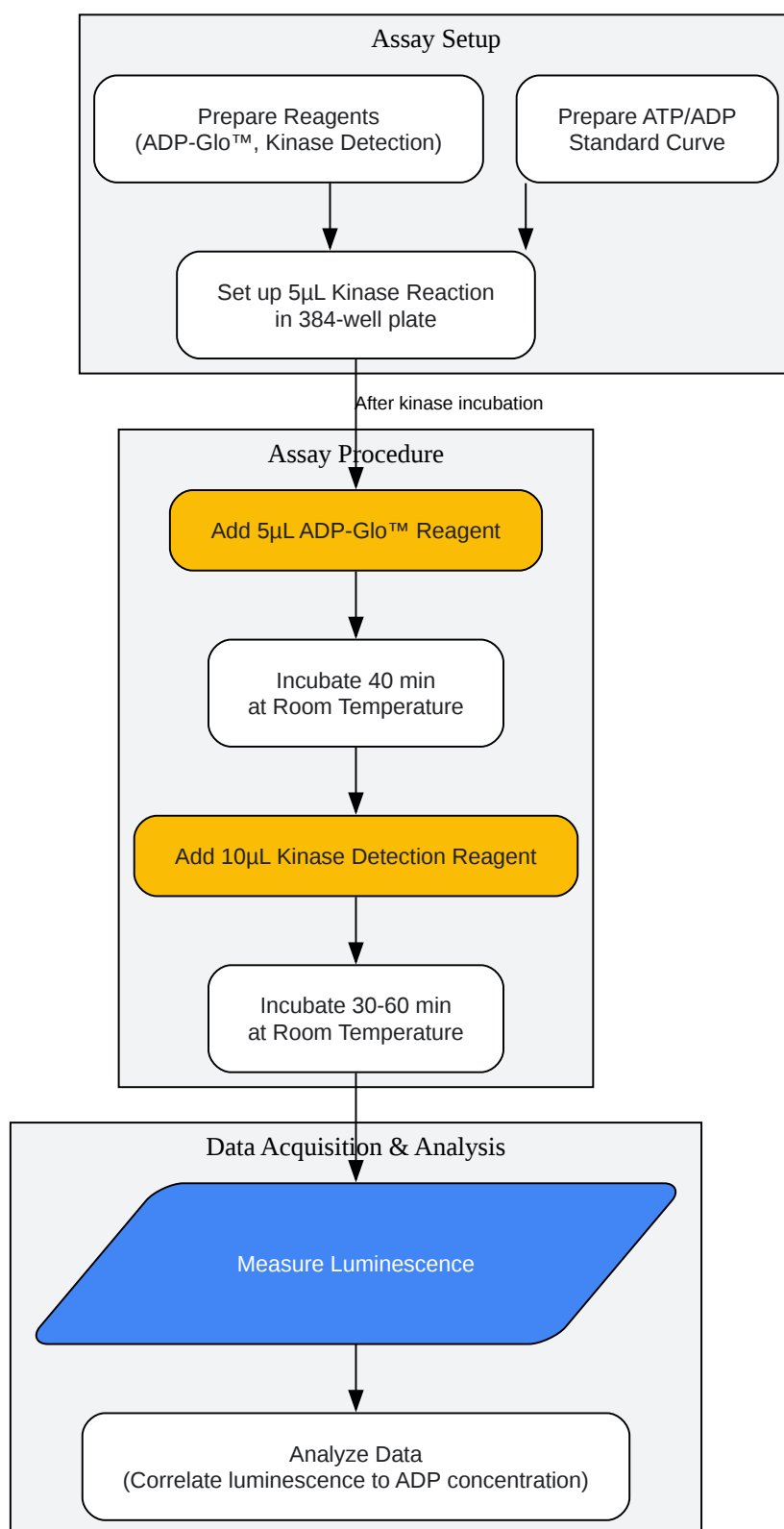
3. ADP Detection and Luminescence Generation:

- Add 10 μ L of Kinase Detection Reagent to each well.[6] This step converts ADP to ATP and initiates the luciferase reaction.[4]
- Mix the plate on a plate shaker.
- Incubate at room temperature for 30-60 minutes.[1] The optimal incubation time may depend on the ATP concentration used in the kinase reaction.[6]

4. Luminescence Measurement:

- Measure the luminescence using a plate-reading luminometer.[1] An integration time of 0.25–1 second per well is a good starting point.[6] The luminescent signal is stable for over 3 hours.[1]

Experimental Workflow Diagram



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Caption: Experimental workflow for the ADP-Glo™ Kinase Assay.

Data Presentation

Quantitative data from the ADP-Glo™ Kinase Assay should be summarized for clear interpretation and comparison.

Table 2: Summary of Standard Protocol Parameters

Parameter	Value	Notes
Kinase Reaction Volume	5 µL	For 384-well plate format.
ADP-Glo™ Reagent Volume	5 µL	Maintains a 1:1 ratio with the kinase reaction. [6]
Kinase Detection Reagent Volume	10 µL	Maintains a 1:1:2 overall ratio. [6]
ATP Depletion Incubation	40 minutes	At room temperature. [1]
Luminescence Development Incubation	30-60 minutes	At room temperature. [1]
Luminescence Signal Stability	> 3 hours	Allows for batch processing of plates. [1]
ADP Detection Limit	20 nM	Highly sensitive assay. [1]
Max ATP in Kinase Reaction	1 mM	Up to 5mM with ADP-Glo™ Max Assay. [4]

Data Analysis

- **Standard Curve:** Plot the luminescence (Relative Light Units, RLU) from the ATP-to-ADP conversion standards against the corresponding percentage of ADP conversion or ADP concentration.
- **Kinase Activity:** Use the standard curve to convert the RLU values from the experimental wells into the amount of ADP produced.

- **Inhibitor Potency:** For inhibitor screening, plot the percentage of kinase inhibition versus the inhibitor concentration and fit the data to a suitable model (e.g., four-parameter logistic) to determine the IC₅₀ value.

Troubleshooting

Issue	Possible Cause	Suggested Solution
Low Signal	Reagent degradation (improper storage, freeze-thaw cycles).	Aliquot reagents and store at the recommended temperature.[8]
Incorrect reagent preparation.	Double-check all dilutions and ensure all components were added.[8]	
Low enzyme activity.	Optimize enzyme concentration and reaction time.	
High Background	ATP contamination in reagents.	Use high-purity ATP (Ultra Pure ATP).[4][7]
Contamination of labware with ATP.	Use dedicated, sterile labware.[8]	
Inconsistent Results	Pipetting errors, especially with small volumes.	Use calibrated pipettes; consider automated liquid handlers for HTS.[9]
Incomplete mixing of reagents.	Ensure proper mixing after each reagent addition.	

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